

A Comparative Pharmacokinetic Analysis: Fleroxacin and Ofloxacin

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Compound of Interest

Compound Name: *Floxacrine*

Cat. No.: *B1672850*

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An Objective Guide for Researchers and Drug Development Professionals

Note on Nomenclature: The initial query for "**Floxacrine**" did not yield a recognized pharmaceutical agent. Based on the phonetic similarity and therapeutic class, this guide provides a comparative analysis of fleroxacin and ofloxacin, both prominent members of the fluoroquinolone class of antibiotics.

This guide offers a detailed comparison of the pharmacokinetic profiles of fleroxacin and ofloxacin, presenting key data, experimental methodologies, and a summary of their shared mechanism of action. The information is intended for researchers, scientists, and professionals in the field of drug development to facilitate informed decisions and further investigation.

Pharmacokinetic Data Summary

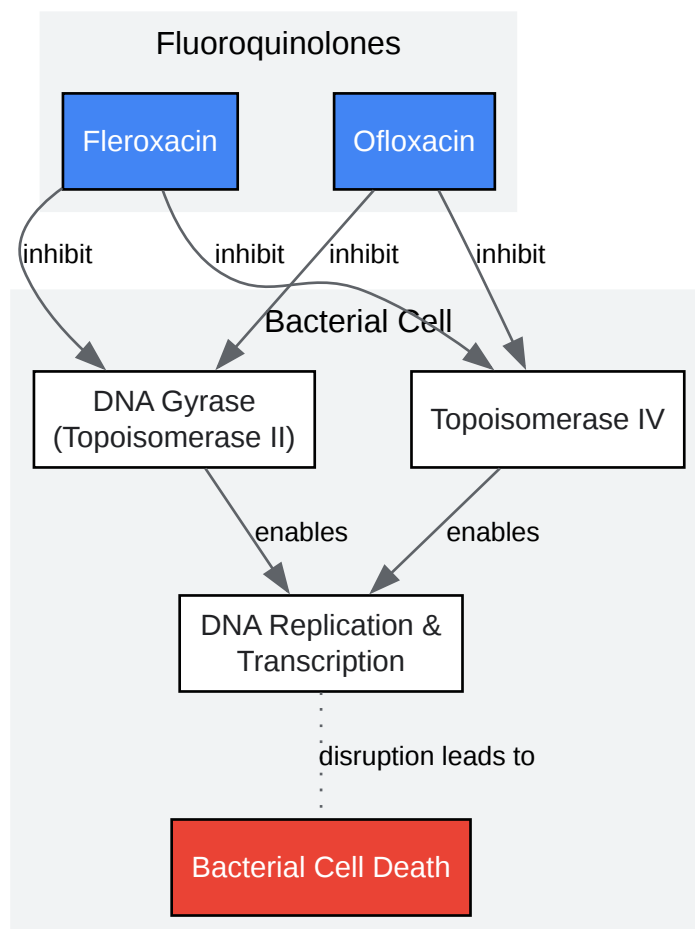
The following table summarizes the key pharmacokinetic parameters of fleroxacin and ofloxacin, derived from studies in healthy adult volunteers. These values represent the disposition of the drugs in the body and are crucial for determining appropriate dosing regimens.

Pharmacokinetic Parameter	Fleroxacin	Ofloxacin
Bioavailability (Oral)	~100% ^[1] ^[2]	95% to 100% ^[3]
Peak Plasma Concentration (Cmax)	~5 mg/L (after 400 mg dose) ^[2]	2 to 3 mg/L (after 400 mg dose) ^[3]
Time to Peak Concentration (Tmax)	1 to 2 hours	1 to 2 hours
Elimination Half-life (t½)	10 to 12 hours	5 to 8 hours
Volume of Distribution (Vd)	>1 L/kg	1.2 to 1.4 L/kg
Plasma Protein Binding	~23%	~32%
Primary Route of Excretion	Renal (60% to 70% as unchanged drug)	Renal (65% to 80% as unchanged drug)
Metabolism	Metabolized to N-demethyl-fleroxacin (active) and N-oxide-fleroxacin (inactive).	Minimally metabolized to desmethyl ofloxacin and ofloxacin N-oxide.

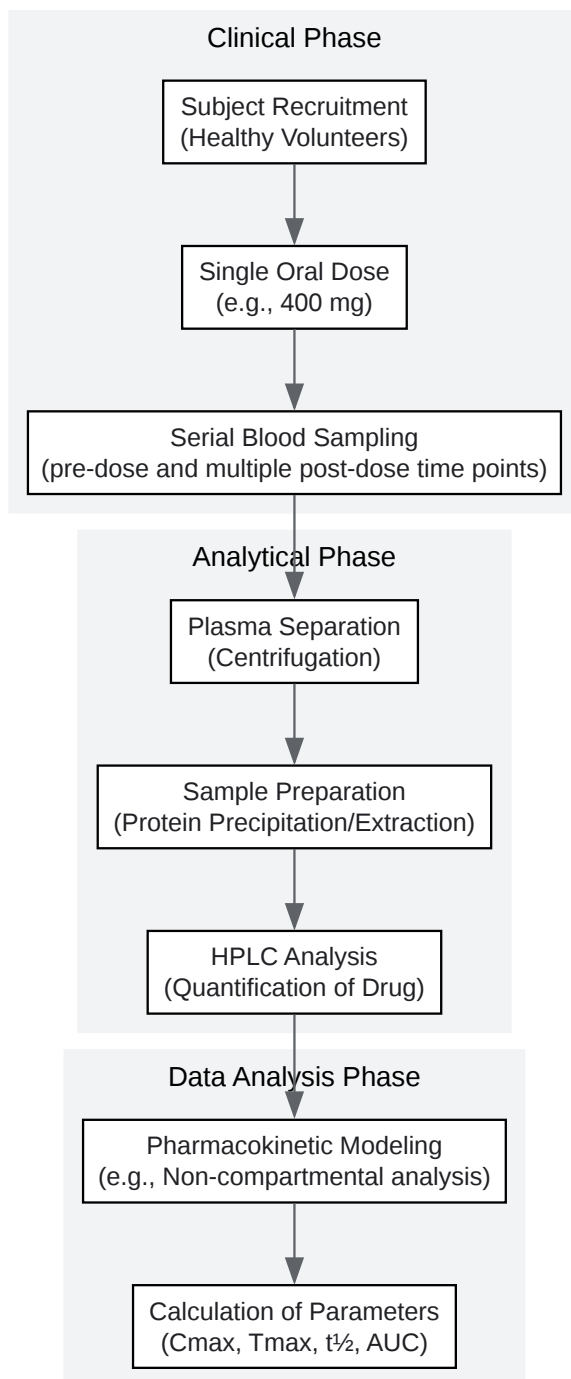
Mechanism of Action: A Shared Pathway

Both fleroxacin and ofloxacin are bactericidal agents that function by inhibiting essential bacterial enzymes: DNA gyrase (a type II topoisomerase) and topoisomerase IV. These enzymes are critical for bacterial DNA replication, transcription, repair, and recombination. By inhibiting these enzymes, the drugs prevent the proper supercoiling and decatenation of bacterial DNA, leading to double-strand breaks and ultimately, cell death. This shared mechanism of action is characteristic of the fluoroquinolone class of antibiotics.

Mechanism of Action of Fluoroquinolones



Pharmacokinetic Study Workflow

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References

- 1. journals.asm.org [journals.asm.org]
- 2. cmuj.cmu.ac.th [cmuj.cmu.ac.th]
- 3. Comparative Pharmacokinetics of Levofloxacin in Healthy Volunteers and in Patients Suffering from Typhoid Fever - PMC [pmc.ncbi.nlm.nih.gov]
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